

Application Notes and Protocols: Pigment Selection for High-Temperature Engineering Plastics

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Compound of Interest

Compound Name: *C.I. Pigment Red 38*

CAS No.: 6358-87-8

Cat. No.: B1582338

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Abstract

This document provides a comprehensive technical guide for researchers, scientists, and product development professionals on the selection and performance evaluation of pigments for high-temperature engineering plastics, including Polyether Ether Ketone (PEEK), Liquid Crystal Polymer (LCP), and Polyphenylene Sulfide (PPS). It uses **C.I. Pigment Red 38**, a pyrazolone-based organic pigment, as a case study to illustrate the critical importance of thermal stability in pigment selection. The document demonstrates the unsuitability of conventional organic pigments like Pigment Red 38 for high-temperature applications and provides a detailed overview of alternative high-performance pigment chemistries, such as Complex Inorganic Colored Pigments (CICPs) and select high-performance organic pigments (HPPOs). Detailed protocols for performance evaluation are provided to ensure the formulation of durable and color-stable high-temperature plastic components.

Introduction: The Challenge of Coloring High-Temperature Engineering Plastics

High-temperature engineering plastics such as PEEK, LCP, and PPS are increasingly utilized in demanding applications across the aerospace, automotive, medical, and electronics industries due to their exceptional mechanical properties, chemical resistance, and thermal stability.^[1] The processing temperatures of these polymers, however, present a significant challenge for coloration. PEEK, for instance, has a melting point of approximately 341°C, and a continuous service temperature of up to 260°C.^[2] PPS offers excellent heat resistance up to 200°C, while LCPs can have heat deflection temperatures exceeding 280°C.^[1]

The selection of a suitable colorant is therefore a critical step in the product development process. An inappropriate pigment choice can lead to severe consequences, including:

- **Thermal Degradation of the Pigment:** Resulting in discoloration, loss of color strength, and the formation of volatile byproducts.
- **Compromised Polymer Integrity:** Degradation products from the pigment can catalyze the degradation of the polymer matrix, leading to a reduction in mechanical properties and dimensional stability.
- **Processing and Manufacturing Issues:** Outgassing from pigment degradation can cause defects in molded parts, such as voids and surface imperfections.

This application note will first examine the performance of a conventional organic pigment, **C.I. Pigment Red 38**, in the context of high-temperature engineering plastics, and then introduce suitable alternative pigment technologies with protocols for their evaluation.

Case Study: The Thermal Performance Limitations of C.I. Pigment Red 38

C.I. Pigment Red 38 is a disazo pyrazolone organic pigment widely used in applications such as inks, coatings, and conventional plastics like PVC, LDPE, and HDPE.^[3] Its appeal lies in its bright, neutral red shade and good fastness properties in low-temperature systems. However, its thermal stability is a critical limiting factor for high-temperature applications.

Physicochemical Properties of C.I. Pigment Red 38

Property	Value	Source(s)
Chemical Class	Disazo Pyrazolone	[4]
C.I. Name	Pigment Red 38	
C.I. Number	21120	
CAS Number	6358-87-8	
Molecular Formula	C ₃₆ H ₂₆ Cl ₄ N ₈ O ₆	
Reported Heat Stability	180-200°C	[3]
Light Fastness (1-8 Scale)	5-7	

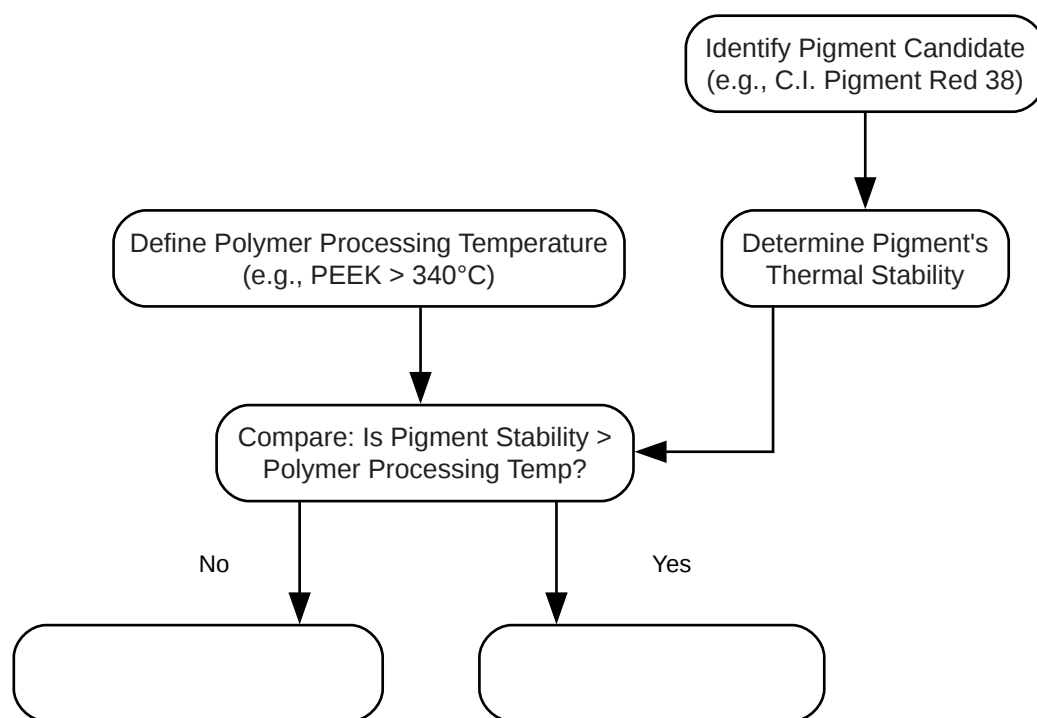
Thermal Degradation Analysis

The reported heat stability of Pigment Red 38, at a maximum of 200°C, is significantly lower than the processing temperatures of PEEK, LCP, and PPS. Studies on pyrazolone-derived polymers indicate that thermal decomposition can initiate at temperatures as low as 216°C.[5]
[6]

When subjected to temperatures exceeding its thermal limit, the azo linkages (-N=N-) and other organic moieties within the Pigment Red 38 molecule will undergo cleavage, leading to irreversible color loss and the generation of degradation byproducts.

Expert Insight: The causality behind this thermal limitation is rooted in the bond dissociation energies of the chemical bonds within the pigment's molecular structure. The azo bonds, in particular, are susceptible to homolytic cleavage at elevated temperatures, which is the primary mechanism of color loss in this pigment class. This is a fundamental chemical property that cannot be overcome through formulation adjustments in the context of high-temperature plastics.

The following diagram illustrates the logical workflow for assessing the suitability of a pigment for a high-temperature application, highlighting the point of failure for Pigment Red 38.



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Caption: Pigment selection workflow for high-temperature plastics.

High-Performance Pigments for Engineering Plastics

Given the limitations of conventional organic pigments, formulators must turn to specialized pigment classes designed to withstand extreme temperatures.

Complex Inorganic Colored Pigments (CICPs)

CICPs are solid solutions or compounds consisting of two or more metal oxides. The metal ions are fixed in a stable crystal lattice, typically a spinel or rutile structure, during a high-temperature calcination process (800-1300°C). This manufacturing process imparts exceptional thermal and chemical stability.

Key Advantages of CICPs:

- Exceptional Heat Stability: Often stable to temperatures exceeding 1000°C.^[7]

- **Outstanding Weather and Lightfastness:** The inorganic nature of CICPs makes them highly resistant to degradation by UV radiation.
- **Excellent Chemical Resistance:** They are inert to a wide range of chemicals.
- **No Migration or Warpage:** Due to their crystalline structure and insolubility.

CICP Chemistry	C.I. Name	Color
Cobalt Aluminate	Pigment Blue 28	Blue
Cobalt Titanate	Pigment Green 50	Green
Chrome Antimony Titanate	Pigment Brown 24	Brown/Yellow
Nickel Antimony Titanate	Pigment Yellow 53	Yellow

High-Performance Organic Pigments (HPPOs)

Select classes of organic pigments possess significantly higher thermal stability than conventional azo pigments and can be suitable for some engineering plastics. Their performance is highly dependent on their molecular structure, crystallinity, and particle size.

- **Perylenes** (e.g., P.R. 149, P.R. 179): Offer excellent heat stability, with some grades stable up to 320°C in polycarbonate.^[8] They are known for their high color strength and good weather fastness.^{[9][10][11]}
- **Quinacridones** (e.g., P.R. 122, P.V. 19): Provide vibrant red and violet shades with good heat and light stability.^{[12][13]} Certain grades can be stable up to 300°C.
- **Diketopyrrolopyrrole (DPP) Pigments:** Known for their brilliant shades and good overall fastness properties.

Comparative Thermal Stability:

Pigment Class	Example	Typical Max. Processing Temp.
Pyrazolone Azo	C.I. Pigment Red 38	~200°C
Quinacridone	C.I. Pigment Red 122	~300°C
Perylene	C.I. Pigment Red 149	~320°C
CICP	C.I. Pigment Blue 28	>1000°C

Experimental Protocols for Pigment Performance Evaluation

To ensure the successful coloration of high-temperature engineering plastics, a rigorous and systematic evaluation of the chosen pigment is essential. The following protocols are designed to be self-validating systems for assessing pigment performance.

Protocol 1: Thermal Stability Assessment via Injection Molding

Objective: To determine the temperature at which a pigment begins to show a significant color change in a specific polymer matrix.

Apparatus:

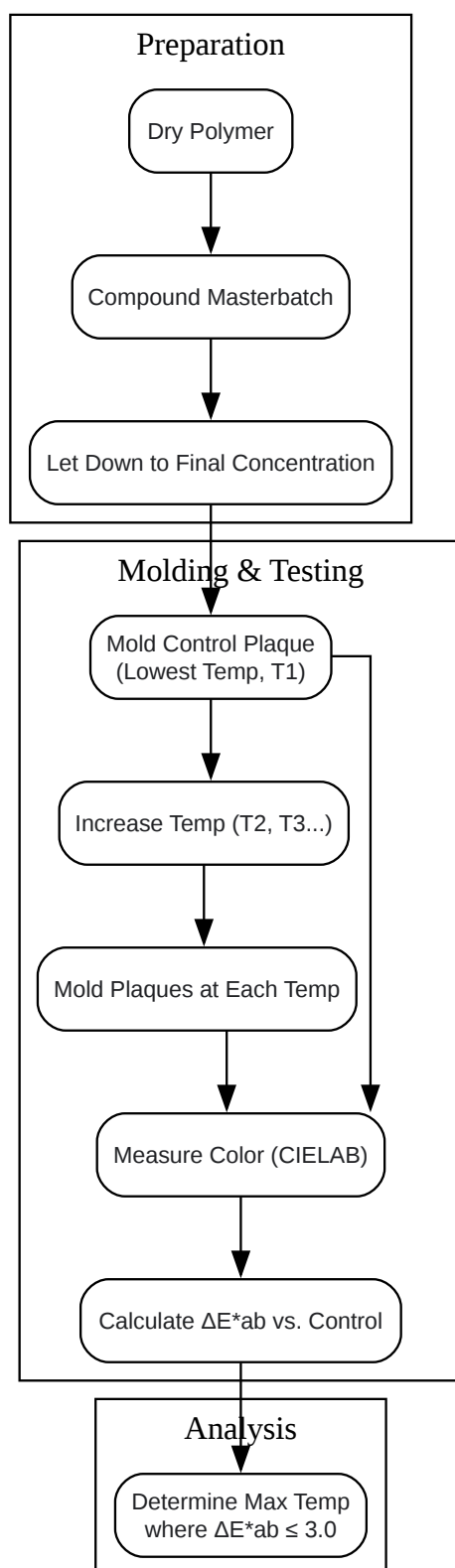
- Laboratory-scale twin-screw extruder for compounding.
- Injection molding machine.
- Spectrophotometer or colorimeter.
- Forced-air convection oven.

Procedure:

- Compounding: a. Dry the polymer resin (e.g., PEEK, PPS) according to the manufacturer's specifications to prevent hydrolytic degradation. b. Prepare a masterbatch by compounding a

higher concentration of the pigment (e.g., 5-10%) with the polymer using a twin-screw extruder. c. Let down the masterbatch with additional dried polymer to the desired final pigment concentration (typically 0.1% for tints and 1.0% for full tones).

- Injection Molding: a. Set the injection molding machine to the lowest recommended processing temperature for the polymer. b. Purge the machine thoroughly with uncolored polymer. c. Mold a set of standard color plaques (e.g., 50mm x 75mm x 2mm). d. Increase the molding temperature in 20°C increments, allowing the machine to stabilize at each temperature. e. At each temperature increment, mold a new set of color plaques. Maintain a consistent dwell time (e.g., 5 minutes) in the barrel for each set.
- Colorimetric Analysis: a. Allow the molded plaques to cool to room temperature. b. Using a spectrophotometer, measure the CIELAB color coordinates (L, a, b) *of the plaque molded at the lowest temperature. This will serve as the control.* c. *Measure the color coordinates of the plaques molded at each subsequent temperature.* d. *Calculate the total color difference (ΔE_{ab}) between each sample and the control using the formula: $\Delta E_{ab} = \sqrt{[(\Delta L)^2 + (\Delta a)^2 + (\Delta b)^2]}$*
- Interpretation: a. The heat stability of the pigment is defined as the highest temperature at which the ΔE^*_{ab} remains below a specified threshold (typically ≤ 3.0 for a noticeable color change).



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Caption: Workflow for thermal stability testing via injection molding.

Protocol 2: Migration Resistance (Bleeding)

Objective: To assess whether the pigment will migrate from the colored plastic into a material in contact with it.

Procedure:

- Mold a color plaque as described in Protocol 1.
- Place the colored plaque in intimate contact with a white, plasticized PVC plaque.
- Place the assembly in a forced-air oven at a temperature relevant to the application's end-use environment (e.g., 120°C) for 24 hours under a specified pressure (e.g., 1 kg/cm²).
- After cooling, separate the plaques and visually inspect the white PVC for any staining.
- Quantify the staining using a grayscale rating (1-5, where 5 is no migration).

Protocol 3: Lightfastness and Weatherability

Objective: To evaluate the color stability of the pigmented plastic upon exposure to light and weathering.

Procedure:

- Use an accelerated weathering chamber equipped with a xenon arc lamp, which simulates the full spectrum of sunlight.
- Expose the molded color plaques according to a standard test method (e.g., ASTM D2565 or ISO 4892-2).
- Periodically remove the plaques and measure their color change (ΔE^*_{ab}) against an unexposed control plaque.
- Report the exposure time required to reach a specific ΔE^*_{ab} or a grayscale rating change.

Conclusion and Recommendations

The successful coloration of high-temperature engineering plastics like PEEK, LCP, and PPS is fundamentally dependent on the thermal stability of the chosen pigment. Conventional organic pigments, exemplified by **C.I. Pigment Red 38**, are unsuitable for these applications due to their limited heat resistance, which leads to pigment degradation at the processing temperatures of these polymers.

For applications requiring vibrant and durable coloration in high-temperature environments, it is imperative to select pigments from classes with proven thermal stability. Complex Inorganic Colored Pigments (CICPs) represent the most robust option, offering stability at temperatures far exceeding the processing needs of any commercially available polymer. For applications where organic pigments are preferred for their higher chroma or transparency, high-performance grades of perylenes and quinacridones should be rigorously evaluated.

The protocols outlined in this document provide a framework for a comprehensive assessment of pigment performance, ensuring the selection of a colorant that will maintain its integrity throughout the lifecycle of the final product.

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